

# Butyl acetate proper disposal procedures

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## Compound of Interest

Compound Name: *Butyl acetate*

Cat. No.: *B1676999*

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Proper disposal of **butyl acetate** is critical for ensuring laboratory safety and environmental protection. As a flammable liquid that can cause drowsiness and is harmful to aquatic life, it must be managed as hazardous waste from the point of generation through final disposal.<sup>[1][2][3]</sup> Adherence to established protocols protects researchers and complies with regulatory requirements.

## Immediate Safety and Handling Protocol

Before handling **butyl acetate** waste, ensure all safety measures are in place. This includes working in a well-ventilated area, away from any sources of ignition such as open flames, sparks, or hot surfaces.<sup>[1][3][4][5][6]</sup>

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves (e.g., Butyl rubber). Be aware that the liquid may penetrate gloves, so frequent changes are advisable.<sup>[7]</sup>
- **Eye Protection:** Use chemical safety goggles or a face shield where splashing is possible.<sup>[2][8]</sup>
- **Lab Coat:** A lab coat or apron should be worn to prevent skin contact.<sup>[8]</sup>

Handling Precautions:

- Use only non-sparking tools when handling containers.<sup>[1][3][7]</sup>

- Ground and bond all metal containers and transfer equipment to prevent static discharge.[1][3][5][7]
- Ensure all electrical equipment in the area is explosion-proof.[1][2][3]

## Step-by-Step Disposal Procedure

- Waste Collection:
  - Collect **butyl acetate** waste in its original container or a designated, compatible waste container that can be tightly sealed.[7][8]
  - Do not mix **butyl acetate** waste with other chemicals unless specifically instructed to do so by your institution's waste management guidelines.
  - Keep waste containers tightly closed when not in use and store them in a cool, well-ventilated, and designated hazardous waste storage area.[1][2][3][4]
- Labeling:
  - Clearly label the waste container with "Hazardous Waste," "**Butyl Acetate**," and the associated hazard symbols (e.g., Flammable Liquid).
- Storage:
  - Store waste containers away from heat, ignition sources, and incompatible materials such as oxidizing agents, strong acids, and strong bases.[1][5]
  - The storage area should be secure and accessible only to trained personnel.[4]
- Final Disposal:
  - **Butyl acetate** must be disposed of as hazardous waste.[1][9] Do not pour it down the drain or into any sewer system.[1][7]
  - Arrange for disposal through a licensed hazardous waste disposal company.[7][10]

- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your state's Department of Environmental Protection (DEP) or the regional Environmental Protection Agency (EPA) office for specific guidance.[1]

## Spill Management Protocol

In the event of a spill, immediate and safe cleanup is required.

- Evacuate and Secure: Evacuate all non-essential personnel from the immediate area and control access.[1]
- Eliminate Ignition Sources: Immediately extinguish any open flames and turn off any equipment that could create sparks.[1][4]
- Ventilate: Ensure the area is well-ventilated to disperse vapors.[1]
- Absorb Spill:
  - For small spills, absorb the liquid with a non-combustible, inert material like sand, earth, or vermiculite.[1][6][7]
  - Use non-sparking tools to collect the absorbed material.[4][6][7]
- Containerize Waste: Place the contaminated absorbent material into a sealed, properly labeled container for disposal as hazardous waste.[1][7][9]
- Clean Area: Clean the spill surface thoroughly to remove any residual contamination.[7]

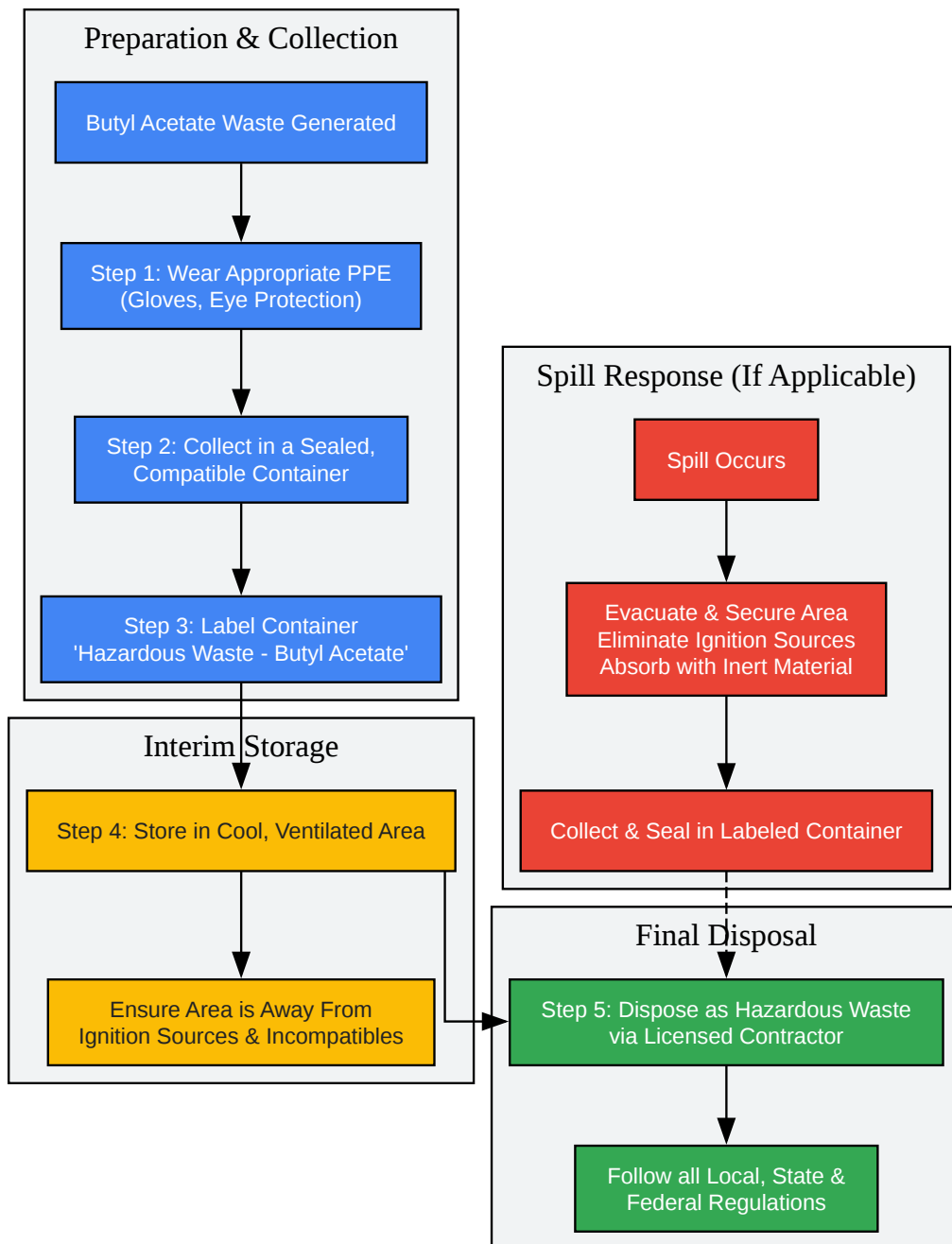
## Quantitative Safety Data

The following table summarizes key quantitative data for **n-butyl acetate**, providing essential information for risk assessment and safe handling.

Data Point	Value	Reference
Reportable Quantity (RQ)	5000 lbs	[7]
Exposure Limits		
TLV-TWA (ACGIH)	150 ppm (710 mg/m <sup>3</sup> ) - 8 Hours	[5]
TLV-STEL (ACGIH)	200 ppm (950 mg/m <sup>3</sup> ) - 15 Minutes	[5]
Toxicity Data		
LC50 (Inhalation, Rat)	> 21.1 mg/L (4 hours)	[11]
LD50 (Oral, Rat)	10,700 - 14,130 mg/kg	[8]
LD50 (Dermal, Rabbit)	17,600 mg/kg	[8]
Transport Information		
UN Number	1123	[7][10]
Hazard Class	3 (Flammable Liquid)	[1][7][10]
Packing Group	III	[7][10]

## Disposal Workflow

The following diagram illustrates the procedural workflow for the proper disposal of **butyl acetate**.



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Caption: Workflow for proper **butyl acetate** disposal.

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## References

- 1. nj.gov [nj.gov]
- 2. consolidated-chemical.com [consolidated-chemical.com]
- 3. chemos.de [chemos.de]
- 4. cometchemical.com [cometchemical.com]
- 5. gcascc.com [gcascc.com]
- 6. trc-corp.com [trc-corp.com]
- 7. greenfield.com [greenfield.com]
- 8. greenfield.com [greenfield.com]
- 9. carlroth.com [carlroth.com]
- 10. rcilabscan.com [rcilabscan.com]
- 11. download.basf.com [download.basf.com]
- To cite this document: BenchChem. [Butyl acetate proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676999#butyl-acetate-proper-disposal-procedures>]

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